

Advanced Safety & Handling Guide: 2-(Morpholine-4-carbonyl)morpholine hydrochloride

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Compound of Interest

Compound Name: 2-(Morpholine-4-carbonyl)morpholine hydrochloride

Cat. No.: B13516424

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CAS Number (Free Base): 888220-91-5 Chemical Class: Morpholine Derivative / Urea-Amide Hybrid Context: Pharmaceutical Intermediate / Building Block

Executive Summary & Chemical Identity

This compound is a specialized heterocyclic building block used primarily in medicinal chemistry for the synthesis of bioactive scaffolds.^[1] Structurally, it consists of two morpholine rings linked via a carbonyl bridge: one ring is attached at the nitrogen (position 4), and the other at a carbon (position 2). The "hydrochloride" designation indicates the secondary amine on the C-linked morpholine ring is protonated, rendering the compound a water-soluble salt.

Critical Safety Précis: While specific toxicological data (LD50) for this exact salt may be limited in public registries, its structural moieties dictate a safety profile governed by irritancy, corrosivity potential (acidic salt), and nitrosamine precursor risks.

Structural Visualization

The following diagram elucidates the functional groups responsible for the compound's reactivity and salt formation.



Figure 1: Functional Connectivity of 2-(Morpholine-4-carbonyl)morpholine HCl

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Hazard Profiling: Mechanistic Risk Assessment

Standard SDS codes often lack nuance. This section interprets the hazards based on Structure-Activity Relationships (SAR).

Health Hazards (GHS Classification Inference)

Based on the properties of morpholine hydrochlorides and secondary amine salts, the following hazards are projected:

Hazard Class	H-Code	Mechanistic Explanation
Skin Irritation	H315	The HCl salt hydrolyzes in sweat/moisture to form acidic micro-environments, causing contact dermatitis.
Eye Damage	H318/H319	Crystalline salts can cause mechanical abrasion combined with acidic chemical burns to the cornea.
STOT - Single Exp.	H335	Inhalation of fine dust irritates the upper respiratory tract mucous membranes.

The Nitrosamine Warning (Critical)

Risk: This compound contains a secondary amine (on the C-linked morpholine ring).

Mechanism: In the presence of nitrosating agents (e.g., sodium nitrite, nitrous acid, NOx fumes), secondary amines can convert into N-nitrosamines, which are potent carcinogens.

Protocol: NEVER co-store or co-process this compound with strong nitrosating agents or under acidic conditions with nitrite sources.

Experimental Handling & Engineering Controls

Trustworthiness in the lab requires self-validating containment systems.

Handling Protocol

- **Hygroscopic Management:** Hydrochloride salts are often hygroscopic. Exposure to ambient moisture can lead to clumping and hydrolysis.
 - **Action:** Handle quickly; reseal containers under an inert atmosphere (Argon/Nitrogen) if long-term stability is required.
- **Weighing:** Use an analytical balance inside a Class I Fume Hood or a powder containment enclosure. Static electricity can disperse fine powders; use an anti-static gun if necessary.

Personal Protective Equipment (PPE) Matrix

- **Respiratory:** NIOSH N95 (minimum) or P100 respirator if handling open powder outside a hood (not recommended).
- **Hands:** Nitrile gloves (0.11 mm minimum thickness). Break-through time for solid salts is generally high, but change immediately upon solution contact.
- **Eyes:** Chemical safety goggles. Safety glasses are insufficient due to the risk of airborne dust entering the eye.

Emergency Response Architecture

A logic-flow for immediate incident mitigation.

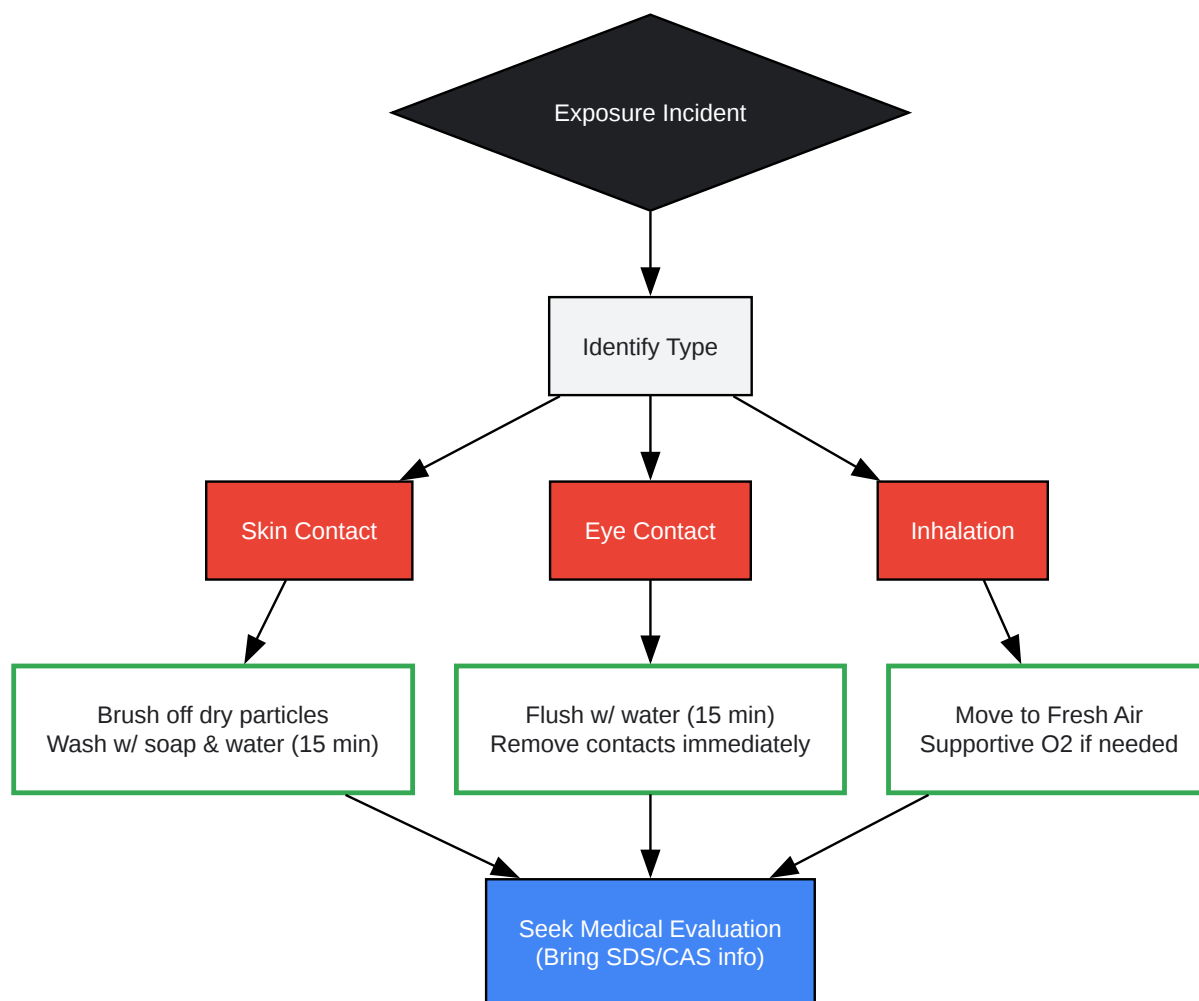


Figure 2: Immediate Response Decision Tree for Exposure

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Physical & Chemical Properties (Data for Synthesis)

Property	Value / Observation	Relevance to Protocol
Appearance	White to off-white solid	Visual purity check; yellowing may indicate oxidation.
Molecular Weight	~236.69 g/mol (HCl salt)	Essential for molarity calculations (Free base MW: ~200.24).
Solubility	Water, Methanol, DMSO	Soluble in polar protic/aprotic solvents. Poor solubility in Hexane/Et2O.
pH (aq. soln)	Acidic (3.0 - 5.0 estimated)	Do not mix with bleach (NaOCl) – risk of Cl2 gas evolution.
Melting Point	>200°C (Decomposition)	Typical for HCl salts; verify with capillary melting point apparatus.

Stability, Reactivity & Disposal[4]

Incompatibilities

- Strong Bases: Will deprotonate the HCl salt, liberating the free amine. This may alter solubility or cause an oil-out event in aqueous synthesis.
- Strong Oxidizers: Risk of exothermic reaction and degradation of the morpholine ring.
- Acid Chlorides/Anhydrides: The free amine (if deprotonated) will react rapidly to form amides.

Waste Disposal Stewardship

- Classification: Hazardous Chemical Waste (Toxic/Irritant).
- Method: Dissolve in a combustible solvent (if permitted) and incinerate in a chemical incinerator equipped with an afterburner and scrubber.

- Nitrogen Content: Incineration will generate NO_x; ensure the facility is rated for nitrogen-containing heterocycles.
- Drain Disposal: Strictly Prohibited. Do not release into municipal sewage systems due to potential aquatic toxicity of morpholine derivatives.

References

- Sigma-Aldrich. (n.d.). Product Detail: 2-(morpholine-4-carbonyl)morpholine. Retrieved from
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 84810 (Morpholine-4-carbonyl chloride precursor). Retrieved from
- European Chemicals Agency (ECHA). (n.d.). Registration Dossier: Morpholine. (Used for SAR toxicity inference). Retrieved from
- Enamine Store. (2025).^[2] Building Blocks: Morpholine Derivatives. Retrieved from

(Note: As this is a specialized research chemical, specific toxicological values are often extrapolated from the parent morpholine and similar urea derivatives. Always treat with the "Universal Precaution" principle.)

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Sources

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